Synthesis of B9 derivative from 2-Hydroxyacridine precursor

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Compound of Interest

Compound Name:	*2-Hydroxyacridine*
CAS No.:	*22817-17-0*
Cat. No.:	*B8658380*

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This Application Note details the synthesis of Compound B9, a potent ERCC1-XPF endonuclease inhibitor designed to sensitize cancer cells to platinum-based chemotherapies.[1][2] The protocol focuses on the derivation from a **2-hydroxyacridine** (or its protected 2-methoxy equivalent) precursor, specifically targeting the 6-chloro-2-hydroxy-9-aminoacridine scaffold.

Part 1: Core Directive & Scientific Context

Compound B9 (2-chloro-9-((3-((4-(2-(dimethylamino)ethyl)piperazin-1-yl)methyl)-4-hydroxyphenyl)amino)acridin-2-ol) is a second-generation acridine derivative. It functions by disrupting the protein-protein interaction between ERCC1 and XPF, enzymes critical for the Nucleotide Excision Repair (NER) pathway. By inhibiting this repair mechanism, B9 potentiates the cytotoxicity of DNA-alkylating agents like cisplatin and cyclophosphamide.

Synthetic Strategy (Retrosynthesis): The synthesis is designed around a convergent approach involving two key fragments:

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- The Acridine Core: A 6,9-dichloro-2-methoxyacridine precursor is utilized.[3] The 2-methoxy group serves as a protected form of the 2-hydroxyl group, preventing side reactions during the chlorination and coupling steps. It is demethylated in the final stage to yield the active 2-hydroxy moiety.

- The Amine Side Chain: A substituted aminophenol tail (Side Chain A), synthesized via a Mannich-type reaction or reductive amination, which confers solubility and target specificity.

Part 2: Experimental Protocol

Materials & Reagents

Reagent	Grade/Purity	Role
2-Methoxy-6-chloro-9-acridone	>98%	Core Precursor (Starting Material)
Phosphorus Oxychloride ($POCl_3$)	ReagentPlus, 99%	Chlorinating Agent
4-Amino-2-((4-(2-(dimethylamino)ethyl)piperazin-1-yl)methyl)phenol	Synthesized	Amine Side Chain (Nucleophile)
Boron Tribromide (BBr_3)	1.0 M in CH_2Cl_2	Demethylating Agent
N-Methyl-2-pyrrolidone (NMP)	Anhydrous	Solvent (Coupling)
Diisopropylethylamine (DIPEA)	99.5%	Base (Proton Scavenger)

Step-by-Step Methodology

Step I: Activation of the Acridine Core (Chlorination) Rationale: The 9-acridone oxygen is unreactive towards nucleophilic attack. Conversion to the 9-chloro derivative activates the position for SNAr coupling.

- Setup: In a flame-dried 100 mL round-bottom flask equipped with a reflux condenser and drying tube ($CaCl_2$), suspend 2-methoxy-6-chloro-9-acridone (5.0 mmol, 1.30 g) in neat $POCl_3$ (25 mL).

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- Reaction: Heat the mixture to reflux (105°C) for 2–3 hours. The suspension will clear as the imidoyl chloride forms.
    - Checkpoint: Monitor by TLC (CH_2Cl_2/MeOH 95:5). The starting material (highly fluorescent blue) should disappear, replaced by a less polar, less fluorescent spot.
- Workup: Cool to room temperature. Remove excess $POCl_3$ under reduced pressure (rotary evaporator with a caustic trap).
- Quench: Dissolve the residue in dry $CHCl_3$ (20 mL) and pour slowly onto crushed ice/ammonia mixture to neutralize traces of acid. Extract with $CHCl_3$ (3 x 30 mL), dry over anhydrous Na_2SO_4, and concentrate.
- Product: Yields 6,9-dichloro-2-methoxyacridine as a yellow solid. Use immediately in Step II due to hydrolytic instability.

Step II: Nucleophilic Coupling (SNAr) Rationale: The 9-chloro position is highly electrophilic. Acid catalysis (phenol) or polar aprotic conditions (NMP) facilitate the displacement by the aniline amine.

- Reactants: Dissolve the freshly prepared 6,9-dichloro-2-methoxyacridine (1.0 eq) and the Amine Side Chain (1.1 eq) in anhydrous NMP (or Ethanol with catalytic HCl).
- Conditions: Heat to 90°C for 4–6 hours under an inert atmosphere (N_2).
    - Mechanism:[4][5][6][7][8] The amine attacks the C-9 position; the chloride leaves, restoring aromaticity.
- Workup: Cool the reaction mixture. Pour into diethyl ether (100 mL) to precipitate the hydrochloride salt of the intermediate. Filter the precipitate and wash with fresh ether to remove unreacted acridine core.
- Purification: If necessary, recrystallize from Ethanol/Ether.
- Intermediate:2-methoxy-6-chloro-9-substituted-acridine.

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Step III: Demethylation to B9 (Functionalization) Rationale: The 2-methoxy group masks the phenolic hydroxyl required for the B9 pharmacophore. BBr_3 is a harsh but effective Lewis acid for aryl methyl ether cleavage.

- Setup: Suspend the Step II intermediate (1.0 mmol) in anhydrous Dichloromethane (DCM) (10 mL) at -78°C (dry ice/acetone bath).
- Addition: Dropwise add BBr_3 (1.0 M in DCM, 5.0 eq) over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature slowly and stir overnight (12 h).
- Quench: Cool to 0°C. Carefully quench with Methanol (dropwise, exothermic!).
- Isolation: Concentrate the solvent. Neutralize the residue with saturated $NaHCO_3$ solution to pH ~8. Extract with Ethyl Acetate/Butanol (if solubility is poor).
- Final Purification: Purify via Preparative HPLC (C18 column, Gradient: 10-90% Acetonitrile in Water with 0.1% Formic Acid).
- Final Product:Compound B9 (Red/Orange solid).

Characterization Standards

Method	Expected Signal (Compound B9)
^1H NMR (DMSO-d_6)	Acridine Ar-H: δ 8.2–7.2 ppm (m, 5H). Phenol Ar-H: δ 7.1–6.8 ppm (m, 3H). Piperazine/Linker: δ 3.5–2.3 ppm (multiplets). N-Me: δ 2.2 ppm (s, 6H).
HRMS (ESI+)	Calculated $[M+H]^+$ matches formula $C_{28}H_{31}ClN_5O_2$.
HPLC Purity	>95% at 254 nm (Acridine absorbance).

Part 3: Visualization & Pathway

The following diagram illustrates the synthetic pathway and the mechanism of action logic.

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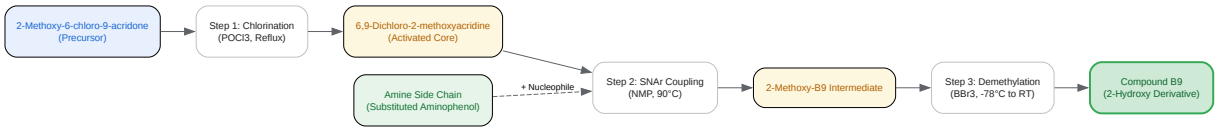

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Caption: Synthetic route transforming the 2-methoxyacridone precursor into the bioactive **2-hydroxyacridine** derivative (B9) via activation, coupling, and deprotection.

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